

Application Note: H-Tyr-Ser-NH₂ HCl in Cell Culture Models

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Compound of Interest

Compound Name: *H-Tyr-Ser-NH₂ HCl*

CAS No.: 128245-94-3

Cat. No.: B1148905

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Introduction & Mechanistic Overview

H-Tyr-Ser-NH₂ HCl (Tyrosyl-Serinamide hydrochloride, CAS: 128245-94-3) is a synthetic dipeptide derivative. In cell culture models, it serves as a high-value pharmacological tool for two primary applications: studying intestinal oligopeptide transport and evaluating cellular antioxidant mechanisms.

While extensive literature characterizes the free acid form (H-Tyr-Ser-OH), the amidated hydrochloride salt (**H-Tyr-Ser-NH₂ HCl**) offers distinct experimental advantages. Causality: Amidation at the C-terminus removes the negative charge at physiological pH, increasing the peptide's lipophilicity and rendering it highly resistant to degradation by cellular carboxypeptidases. This structural modification ensures a prolonged half-life during in vitro assays.

Mechanistically, Tyrosine-Serine dipeptides are recognized by the proton-coupled oligopeptide transporter 1 (hPEPT1), exhibiting high binding affinity ($K_i \approx 0.14$ mM) [1][1]. Furthermore, the N-terminal Tyrosine residue acts as a potent electron/hydrogen donor, giving Tyr-containing dipeptides exceptional radical scavenging capabilities [2][2].

Physicochemical Properties & Reagent Preparation

- Molecular Weight: ~289.7 g/mol (as HCl salt).
- Solubility: Highly soluble in aqueous buffers due to the hydrochloride salt formulation.
- Preparation & pH Causality: Dissolve the lyophilized powder directly into Hank's Balanced Salt Solution (HBSS). Critical Insight: Because this is an HCl salt, dissolving high concentrations (e.g., >5 mM) will inherently lower the pH of unbuffered solutions. You must adjust the final working solution to the target pH (e.g., pH 6.0 for apical transport) using 0.1 M NaOH or a robust MES buffer. Failure to correct the pH will cause artifactual cytotoxicity and rapidly degrade the cell monolayer.

Workflow 1: hPEPT1-Mediated Transport Assay (Caco-2 Model)

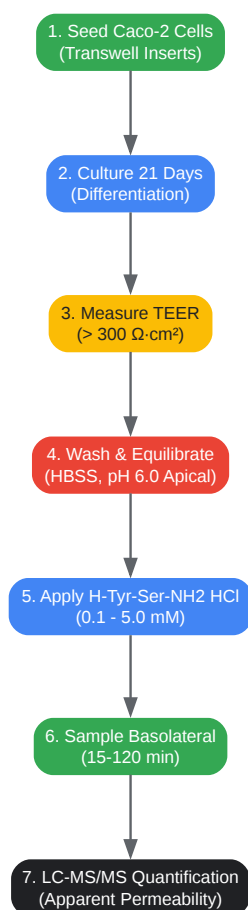
The Caco-2 transwell assay is the gold standard for predicting intestinal permeability. Caco-2 cells spontaneously differentiate to form a polarized epithelial monolayer expressing brush-border enzymes and transporters, including PEPT1 [3][3].

Causality for pH Gradient: PEPT1 is a proton-coupled symporter. To drive the active transport of **H-Tyr-Ser-NH₂ HCl**, an inward-directed proton gradient is mandatory. Therefore, the apical chamber must be maintained at pH 6.0, while the basolateral chamber is kept at pH 7.4.

Step-by-Step Methodology

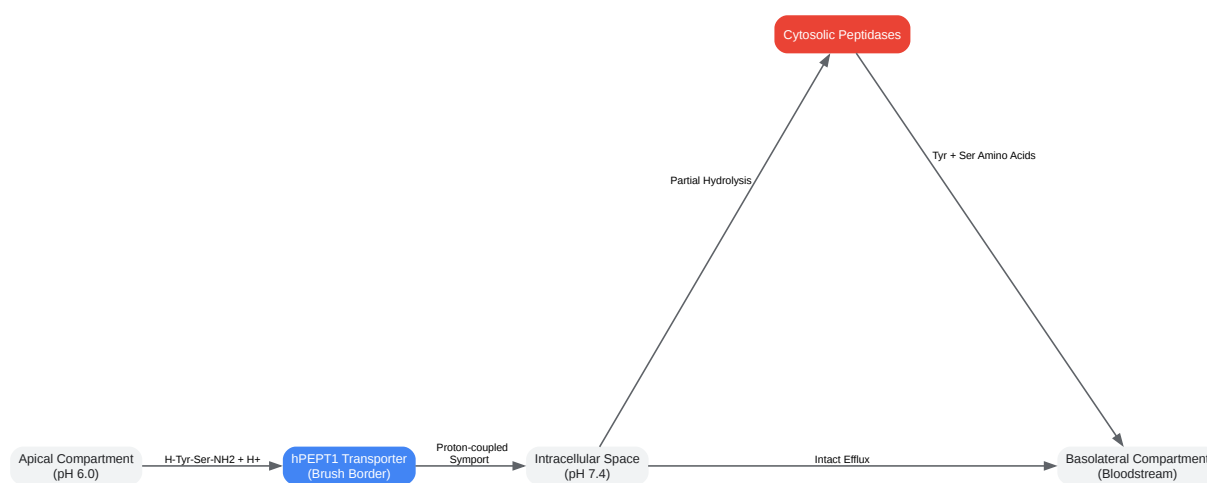
- Cell Seeding: Seed Caco-2 cells at 1×10^5 cells/cm² on polycarbonate transwell inserts (0.4 µm pore size, 12-well format).
- Differentiation: Culture for 21 days, replacing the culture medium (DMEM + 10% FBS) every 2-3 days to allow full polarization and tight junction formation.
- Monolayer Validation (Self-Validating Step 1): Measure Transepithelial Electrical Resistance (TEER) using a voltohmmeter. Proceed only if TEER > 300 Ω·cm². Lower values indicate incomplete tight junctions.

- **Equilibration:** Wash monolayers twice with warm HBSS. Add MES-buffered HBSS (pH 6.0) to the apical chamber and HEPES-buffered HBSS (pH 7.4) to the basolateral chamber. Incubate for 30 min at 37°C.
- **Treatment Application:** Replace the apical buffer with 0.5 mL of **H-Tyr-Ser-NH₂ HCl** (0.1 mM to 5.0 mM) dissolved in MES-HBSS (pH 6.0).
 - **Paracellular Leakage Control (Self-Validating Step 2):** Co-incubate the peptide with 100 µM Lucifer Yellow. If basolateral detection of Lucifer Yellow yields an apparent permeability (P_{app}) $> 1 \times 10^{-6}$ cm/s, the monolayer is compromised, and the transport data must be discarded.
- **Kinetic Sampling:** At 15, 30, 60, and 120 minutes, remove 100 µL from the basolateral chamber and immediately replace it with 100 µL of fresh HEPES-HBSS (pH 7.4) to maintain sink conditions.
- **Quantification:** Analyze the basolateral samples via LC-MS/MS to calculate the P_{app} coefficient.



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Fig 1. Step-by-step logical workflow for the Caco-2 transwell permeability and transport assay.



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Fig 2. Mechanism of hPEPT1-mediated proton-coupled symport and intracellular fate of H-Tyr-Ser-NH₂.

Workflow 2: Cellular Antioxidant Activity (CAA)

Assay

The CAA assay is superior to cell-free chemical assays (like ORAC or ABTS) because it accounts for cellular uptake, metabolism, and membrane distribution. Tyr-containing dipeptides demonstrate high radical scavenging capabilities due to the electron-donating ability of the phenolic hydroxyl group [4][4].

Causality: The assay utilizes DCFH-DA, a cell-permeable probe cleaved by intracellular esterases to form non-fluorescent DCFH. AAPH is then added to generate peroxy radicals, which oxidize DCFH to highly fluorescent DCF. If **H-Tyr-Ser-NH₂ HCl** successfully penetrates the cell, it will scavenge the radicals and inhibit DCF fluorescence.

Step-by-Step Methodology

- **Seeding:** Seed HepG2 or fibroblast cells in a 96-well black plate with clear bottoms at 6×10⁴ cells/well. Incubate for 24 h at 37°C.
- **Probe Loading:** Wash cells with PBS. Add 25 µM DCFH-DA and **H-Tyr-Ser-NH₂ HCl** (10 µM - 500 µM) in treatment medium. Incubate for 1 h at 37°C.
- **Oxidative Stress Induction:** Remove the medium, wash cells once with PBS, and add 600 µM AAPH (free radical initiator) dissolved in HBSS.
- **Kinetic Reading:** Immediately place the plate in a fluorescence microplate reader. Read fluorescence (Excitation: 485 nm, Emission: 538 nm) every 5 minutes for 1 hour at 37°C.
- **Data Analysis:** Calculate the CAA unit based on the area under the curve (AUC) relative to a Quercetin or Trolox standard curve.

Quantitative Data Summary

The following table summarizes the expected pharmacological parameters for Tyrosine-Serine dipeptide derivatives based on foundational literature.

Parameter	Experimental Model	Expected Value	Reference
hPEPT1 Affinity (Ki)	MDCK/hPEPT1 Competition Assay	~0.14 mM	1
Apparent Permeability (P _{app})	Caco-2 Monolayer (Apical to Basolateral)	>1.0×10 ⁻⁶ cm/s	3
Antioxidant Capacity (TEAC)	ABTS Radical Scavenging Assay	~4.8 μmol TE/μmol	2

References

- Affinity and translocation relationships via hPEPT1 of H-Xaa-Ser-OH dipeptides: Evaluation of H-Phe-Ser-OH as a pro-moiety for ibuprofen and benzoic acid prodrugs. ResearchGate. [1](#)
- Orally administrated dipeptide Ser-Tyr efficiently stimulates noradrenergic turnover in the mouse brain. Taylor & Francis. [3](#)
- Structure-Functional Study of Tyrosine and Methionine Dipeptides: An Approach to Antioxidant Activity Prediction. MDPI. [2](#)
- Beyond antioxidant actions: Insights into the antioxidant activities of tyr-containing dipeptides in aqueous solution systems and liposomal systems. ResearchGate. [4](#)

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